

1,3-dichloro-5-iodobenzene molecular weight

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Compound of Interest

Compound Name: 1,3-Dichloro-5-iodobenzene

Cat. No.: B1583806

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An In-Depth Technical Guide to 1,3-Dichloro-5-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,3-dichloro-5-iodobenzene** (CAS No: 3032-81-3), a key halogenated aromatic compound. The document delineates its fundamental chemical and physical properties, spectroscopic signatures, and detailed safety and handling protocols. Furthermore, it explores the compound's synthetic pathways and its critical applications as a versatile building block in modern organic synthesis, particularly within the realms of pharmaceutical research and materials science. This guide is intended to serve as an essential resource for professionals engaged in drug development and chemical research, offering both foundational knowledge and practical insights into the utilization of this important chemical intermediate.

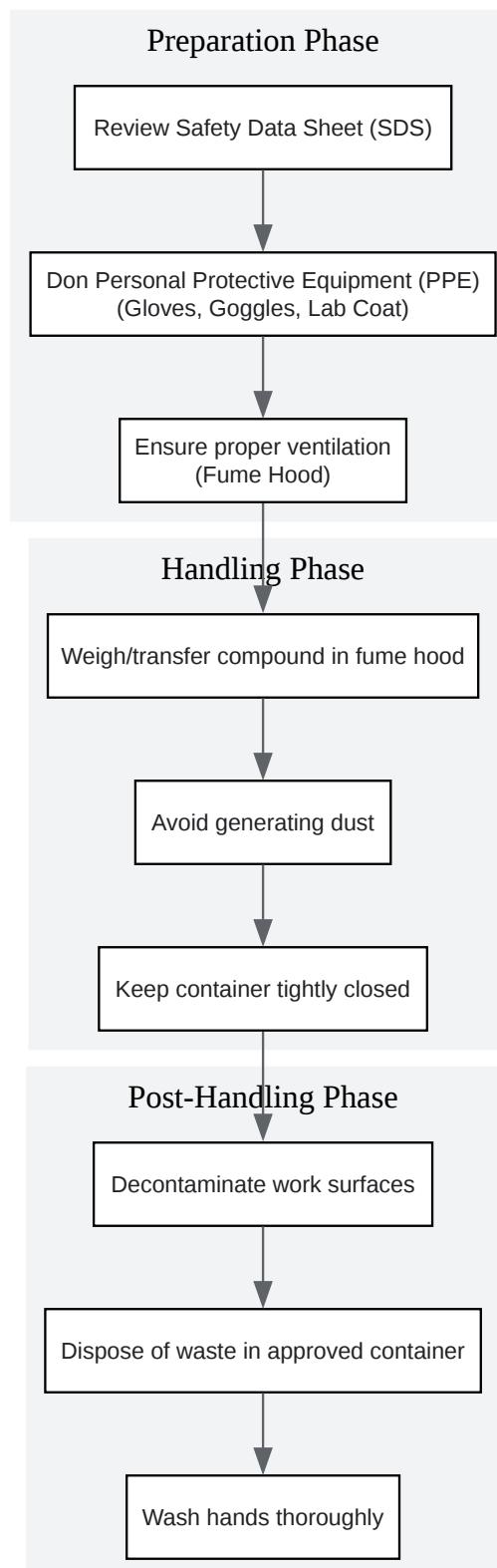
Core Chemical Identity and Properties

1,3-Dichloro-5-iodobenzene is a tri-substituted benzene derivative featuring two chlorine atoms and one iodine atom arranged in a meta-configuration. This substitution pattern imparts specific reactivity and physical characteristics that are highly valuable in synthetic chemistry.

The IUPAC name for this compound is **1,3-dichloro-5-iodobenzene**. It is also commonly known as 3,5-dichloroiodobenzene.^[1] The molecular formula is C₆H₃Cl₂I.^{[1][2][3][4][5]}

Molecular Structure

The structure of **1,3-dichloro-5-iodobenzene** is foundational to its chemical behavior. The placement of the halogen atoms influences the electron density of the aromatic ring and dictates the regioselectivity of subsequent reactions.



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